

2-Thiopheneethanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiopheneethanol

Cat. No.: B144495

[Get Quote](#)

An In-depth Technical Guide to **2-Thiopheneethanol**: Chemical Properties and Structure

Introduction

2-Thiopheneethanol, also known as 2-(2-Thienyl)ethanol, is a heterocyclic organic compound with significant applications in the pharmaceutical and chemical industries.[1][2] It serves as a crucial intermediate in the synthesis of several key active pharmaceutical ingredients (APIs), most notably antithrombotic agents like clopidogrel and ticlopidine.[3][4][5] This guide provides a comprehensive overview of its chemical properties, structural information, and detailed experimental protocols for its synthesis and purification, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

2-Thiopheneethanol consists of a thiophene ring substituted at the 2-position with an ethanol group. The aromaticity of the thiophene ring and the reactivity of the primary alcohol group are central to its chemical behavior.

Identifier	Value
IUPAC Name	2-(Thiophen-2-yl)ethanol[6][7][8]
CAS Number	5402-55-1[6][7]
Molecular Formula	C ₆ H ₈ OS[1][6][7]
SMILES String	OCCc1cccs1
InChI	1S/C6H8OS/c7-4-3-6-2-1-5-8-6/h1-2,5,7H,3-4H2[6]
InChI Key	VMJOFTHFJMLIKL-UHFFFAOYSA-N[6]

Physicochemical Properties

The compound is typically a colorless to pale yellow liquid with a distinct odor.[1][3] Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Weight	128.19 g/mol [1][6]
Appearance	Colorless to pale yellow liquid[1][3][9]
Boiling Point	108-109 °C at 13 mmHg[1][3]
Density	1.153 g/mL at 25 °C[1][3]
Refractive Index	n ₂₀ /D 1.551[1][3]
Flash Point	105 °C (221 °F) - closed cup[9]
Solubility	Slightly soluble in water; soluble in organic solvents like chloroform and ethyl acetate.[1][4]
Stability	Stable under ordinary conditions.[2] Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[9]

Experimental Protocols

Synthesis of 2-Thiopheneethanol

Several methods for the synthesis of **2-Thiopheneethanol** have been documented, including the Grignard reaction, butyllithium method, and Heck reaction.^{[10][11][12]} A common and efficient one-pot synthesis method utilizing sodium hydride is detailed below.^{[10][13]}

Method: Sodium Hydride One-Pot Synthesis^{[10][13]}

This process involves the metallation of thiophene using sodium hydride, followed by a reaction with ethylene oxide.

Materials:

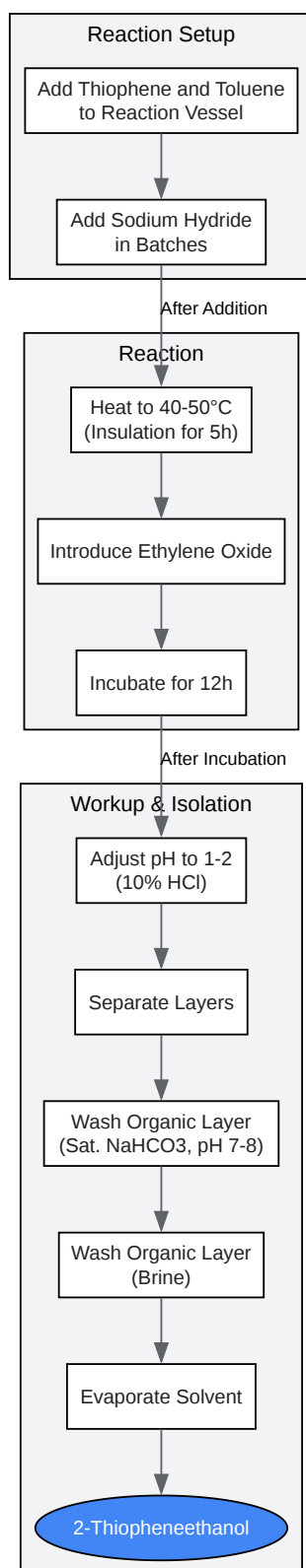
- Thiophene
- Toluene
- Sodium Hydride (50% dispersion)
- Ethylene Oxide (Oxyethane)
- 10% Hydrochloric Acid
- Saturated Sodium Bicarbonate Solution
- Saturated Sodium Chloride (Brine) Solution

Procedure:

- Charge a reaction vessel equipped with a mechanical stirrer with 100g of thiophene and 300mL of toluene.
- Under an inert atmosphere, add 68.5g of 50% sodium hydride in batches to the stirred mixture.
- After the addition is complete, heat the reaction mixture to 40-50 °C and maintain this temperature for 5 hours.
- Cool the mixture and pass 68g of ethylene oxide into the vessel.

- Allow the reaction to incubate for 12 hours at a controlled temperature.
- Upon completion, carefully quench the reaction by adjusting the pH to 1-2 with 10% dilute hydrochloric acid.
- Separate the aqueous and organic layers.
- Wash the organic layer with a saturated sodium bicarbonate solution to adjust the pH to 7-8.
- Perform a final wash of the organic layer with a saturated saline solution.
- Dry the organic layer and remove the solvent by evaporation under reduced pressure to yield the crude **2-Thiopheneethanol**. The reported yield for this method is approximately 93.1%.

[10]



[Click to download full resolution via product page](#)

Synthesis workflow for **2-Thiopheneethanol**.

Purification

Crude **2-Thiopheneethanol** may contain unreacted starting materials, byproducts, or polymeric materials, often resulting in a dark coloration.^[14] Vacuum distillation is a highly effective method for purification.

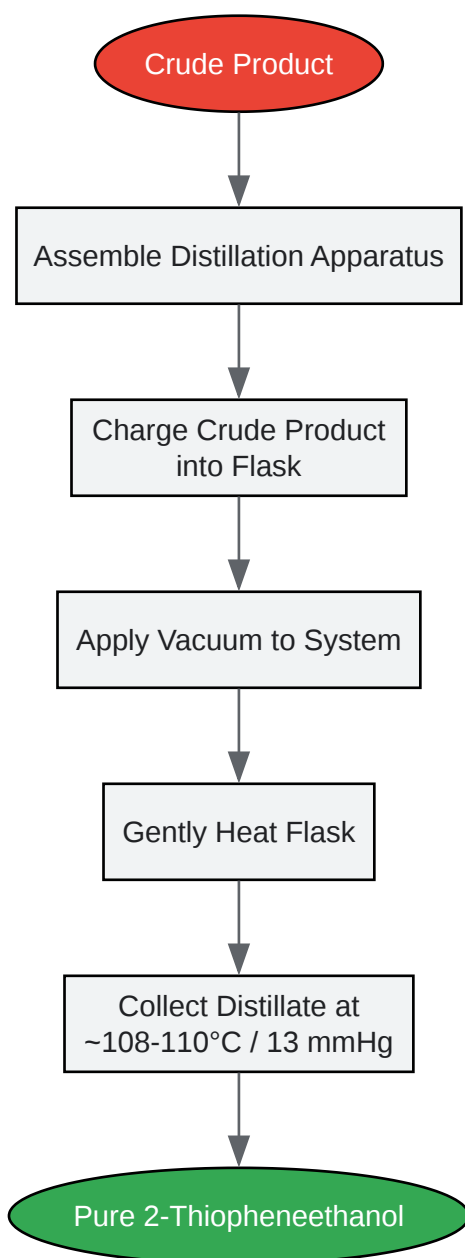
Method: Vacuum Distillation^[14]

Apparatus:

- Round-bottom flask with a magnetic stir bar
- Short-path distillation head
- Condenser and receiving flask
- Thermometer
- Heating mantle
- Vacuum pump with a cold trap

Procedure:

- Assemble the distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Charge the crude **2-Thiopheneethanol** into the round-bottom flask.
- Carefully apply vacuum to the system, reducing the pressure gradually.
- Once the target vacuum is reached (e.g., ~13 mmHg), begin gently heating the flask.
- Collect the fraction that distills at the expected boiling point under the applied pressure (e.g., 108-111 °C at 13 mmHg).^[3]
- Discard any initial low-boiling fractions and stop the distillation before higher-boiling impurities distill over.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. manavchem.com [manavchem.com]
- 3. 2-Thiopheneethanol | 5402-55-1 [chemicalbook.com]
- 4. Mallak 2TE| 2-Thiophene Ethanol, C₆H₈OS, 5402-55-1, Thiophene 2 Ethanol, Active pharmaceutical Intermediate, API [mallakchemicals.com]
- 5. sooperarticles.com [sooperarticles.com]
- 6. 2-Thiopheneethanol [webbook.nist.gov]
- 7. 2-Thiopheneethanol | C₆H₈OS | CID 79400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Thiophene-2-ethanol | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. Thiophene-2-Ethanol or Hydroxyethyl Thiophene Manufacturers, with SDS [mubychem.com]
- 10. CN103483310B - Synthesis method of 2-thiopheneethanol - Google Patents [patents.google.com]
- 11. Process for synthesizing 2-thiopheneethanol and derivatives thereof - Eureka | Patsnap [eureka.patsnap.com]
- 12. CN101885720B - Method for synthesizing 2-thiophene ethylamine - Google Patents [patents.google.com]
- 13. CN103483310A - Synthesis method of 2-thiopheneethanol - Google Patents [patents.google.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Thiopheneethanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b144495#2-thiopheneethanol-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com